

Essential Safety and Operational Guide for 2-Fluoro-6-phenoxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Fluoro-6-phenoxybenzaldehyde

Cat. No.: B1346851

[Get Quote](#)

Disclaimer: This document provides immediate safety and logistical information for handling **2-Fluoro-6-phenoxybenzaldehyde**, based on data from structurally similar compounds. A specific Safety Data Sheet (SDS) for **2-Fluoro-6-phenoxybenzaldehyde** was not available. Therefore, all recommendations should be used as a guideline, and a risk assessment should be conducted prior to handling.

This guide is intended for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of **2-Fluoro-6-phenoxybenzaldehyde**.

I. Hazard Identification and Personal Protective Equipment (PPE)

Based on analogous compounds, **2-Fluoro-6-phenoxybenzaldehyde** is anticipated to be an irritant to the skin, eyes, and respiratory tract, and may be harmful if swallowed.^{[1][2][3][4]} Adherence to strict safety protocols is crucial.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield must be worn.^{[2][5]}
- Hand Protection: Chemically resistant gloves, such as nitrile or neoprene, are required.^{[2][6]} Always inspect gloves for integrity before use and dispose of them properly after handling.^[7]

- Respiratory Protection: In case of insufficient ventilation or the potential for generating dust or aerosols, a NIOSH-approved respirator should be used.[\[2\]](#)[\[6\]](#)
- Body Protection: A lab coat or other protective clothing is mandatory to prevent skin contact.
[\[2\]](#)[\[6\]](#)

II. Quantitative Data Summary

The following table summarizes key physical and chemical properties of **2-Fluoro-6-phenoxybenzaldehyde** and a structurally similar compound. This data is essential for safe handling and storage.

Property	Value	Source(s)
2-Fluoro-6-phenoxybenzaldehyde		
Molecular Formula	C13H9FO2	[8]
Molecular Weight	216.21 g/mol	[8]
2-Chloro-6-fluorobenzaldehyde (similar compound)		
Appearance	White or Colorless to Light yellow powder to lump to clear liquid	[2] [9]
Melting Point	32-35 °C (lit.)	[2] [9]
Flash Point	102 °C (215.6 °F) - closed cup	[2]

III. Handling and Storage

- Handling:
 - Avoid all personal contact, including inhalation of dust or vapors.[\[1\]](#)
 - Use in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[4\]](#)

- Do not eat, drink, or smoke when using this product.[10]
- Wash hands thoroughly after handling.[10]
- Contaminated clothing should be laundered before reuse.[1]
- Storage:
 - Store in a cool, dry, and well-ventilated area.[1][4]
 - Keep containers tightly closed when not in use.[1]
 - Store away from incompatible materials such as strong oxidizing agents and strong acids.
[4]

IV. First Aid Measures

In case of exposure, follow these first aid measures immediately:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][4][10]
- Skin Contact: Remove contaminated clothing and flush skin with plenty of water and soap.[1][4] Seek medical attention if irritation occurs.[1]
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek medical attention.[7][10]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek medical attention.[7][10]

V. Spill Management and Disposal Plan

Spill Management:

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated.

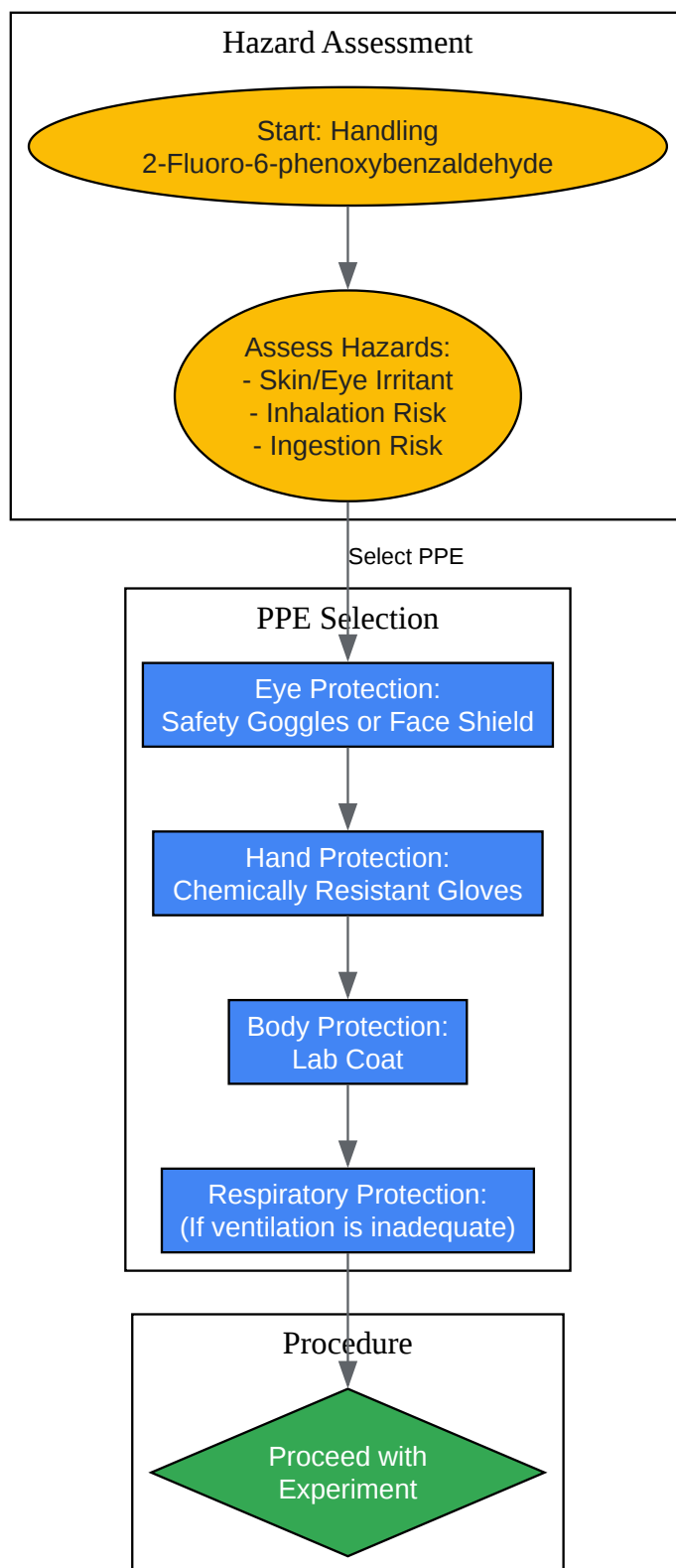
- Contain: Use an inert absorbent material like sand, silica gel, or universal binder to contain the spill.[2]
- Collect: Carefully collect the absorbed material into a suitable, closed, and labeled container for disposal.[2] Avoid creating dust.[1]
- Clean: Wash the spill area with soap and water.[1]

Disposal:

- Disposal of **2-Fluoro-6-phenoxybenzaldehyde** must be in accordance with all local, regional, and national regulations.[2]
- This chemical should be treated as hazardous waste.[10]
- Do not dispose of it down the drain or into the sanitary sewer system.[2]
- The primary method of disposal is through a licensed hazardous waste disposal facility, likely via incineration.[2]

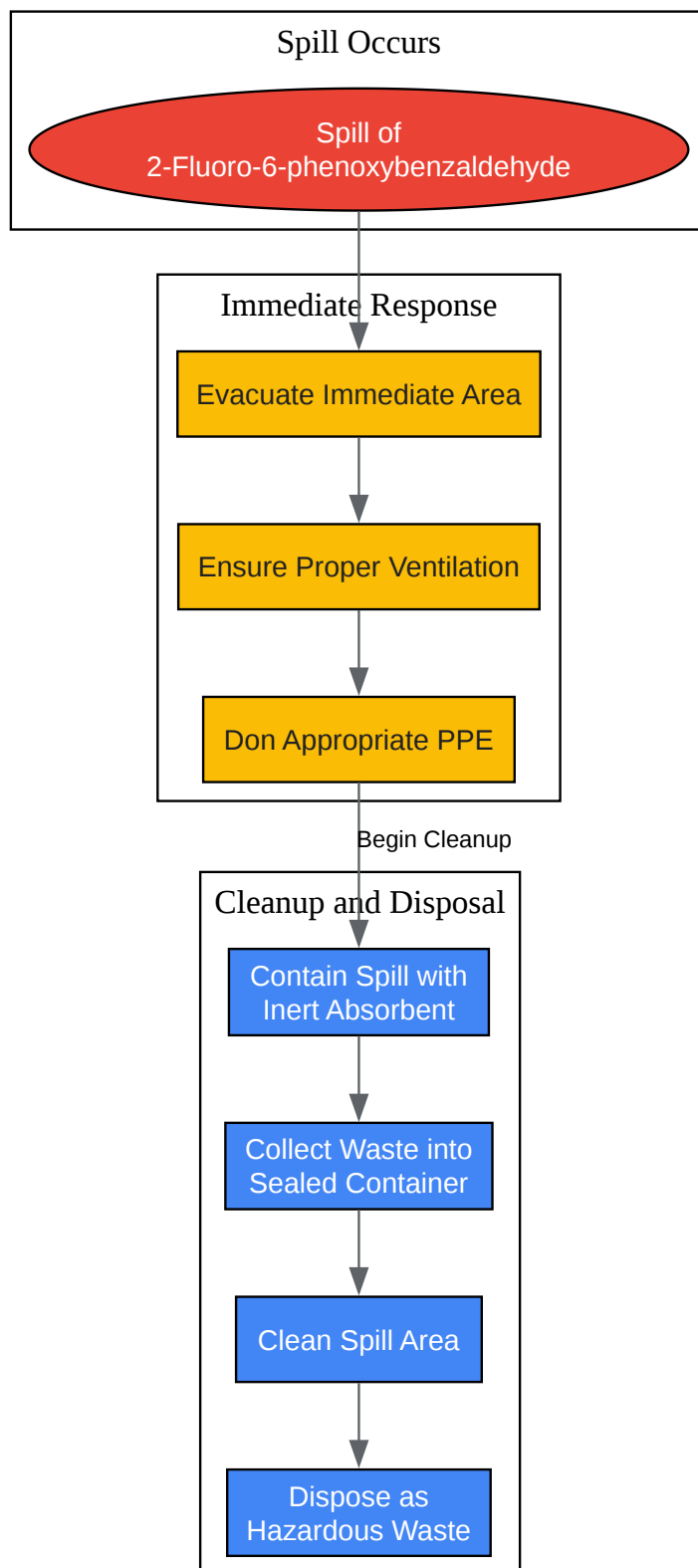
VI. Experimental Workflow Diagrams

The following diagrams illustrate key procedural workflows for handling **2-Fluoro-6-phenoxybenzaldehyde** safely.



[Click to download full resolution via product page](#)

Caption: Personal Protective Equipment (PPE) selection workflow for handling **2-Fluoro-6-phenoxybenzaldehyde**.



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for the safe management of a **2-Fluoro-6-phenoxybenzaldehyde** spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 2. benchchem.com [benchchem.com]
- 3. 2-Fluoro-6-methoxybenzaldehyde | C₈H₇FO₂ | CID 2737357 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. canbipharm.com [canbipharm.com]
- 5. ehs.princeton.edu [ehs.princeton.edu]
- 6. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 7. capotchem.com [capotchem.com]
- 8. 2-Fluoro-6-phenoxybenzaldehyde | CAS#:902836-68-4 | Chemsrce [chemsrc.com]
- 9. benchchem.com [benchchem.com]
- 10. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-Fluoro-6-phenoxybenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346851#personal-protective-equipment-for-handling-2-fluoro-6-phenoxybenzaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com